

Application Notes and Protocols for Detecting CNX-500-Labeled Proteins

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CNX-500

Cat. No.: B2930071

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CNX-500 is a potent and specific probe used for labeling Bruton's tyrosine kinase (Btk), a crucial enzyme in B-cell receptor signaling pathways.[1][2][3] This probe consists of the covalent Btk inhibitor CC-292 chemically linked to biotin.[1][2][3] The covalent nature of its binding to Btk ensures stable labeling, while the biotin tag provides a versatile handle for detection and quantification using a variety of established biochemical and imaging techniques. These application notes provide detailed protocols for the detection of **CNX-500**-labeled proteins, primarily Btk, in various experimental settings.

Principle of Detection

The detection of **CNX-500**-labeled proteins relies on the high-affinity interaction between biotin and streptavidin or avidin. These proteins can be conjugated to various reporter molecules, such as enzymes or fluorophores, enabling visualization and quantification. The covalent linkage of **CNX-500** to its target protein, Btk, ensures that the biotin tag is stably associated with the protein of interest throughout the experimental procedures.

I. Western Blotting for Detection of CNX-500-Labeled Proteins

Western blotting is a widely used technique to detect and quantify specific proteins in a complex mixture.[4][5] For **CNX-500**-labeled proteins, the biotin tag is detected using a streptavidin-enzyme conjugate, most commonly streptavidin-horseradish peroxidase (HRP), followed by a chemiluminescent substrate.

A. Quantitative Data Summary

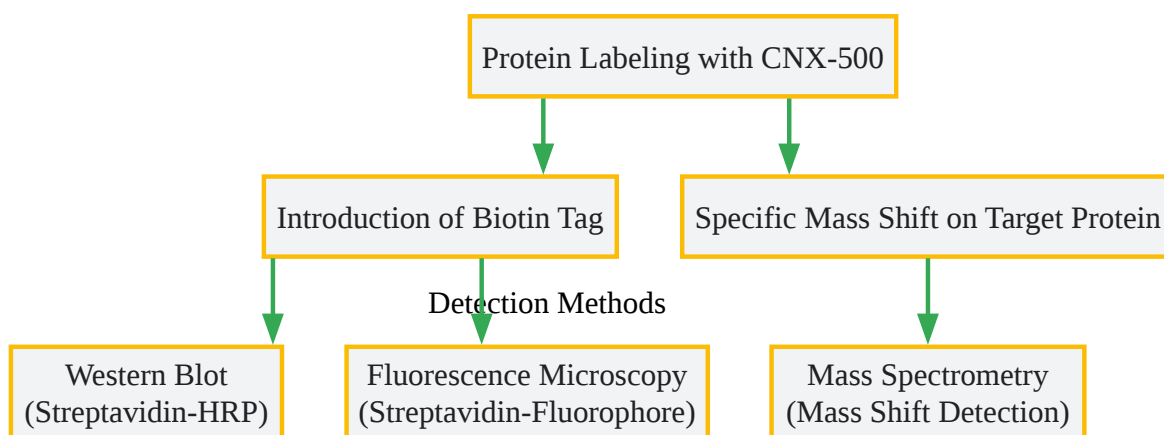
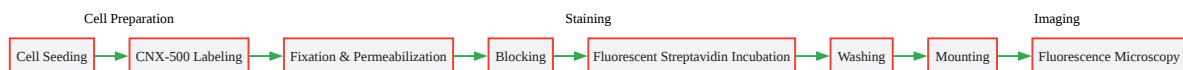
Parameter	Value	Reference
CNX-500 IC50 for Btk	0.5 nM	[1][2][3]
Detection Limit (Chemiluminescence)	Picogram to femtogram range	[5][6]
Dynamic Range (Chemiluminescence)	3-4 orders of magnitude	[6]

B. Experimental Protocol

1. Sample Preparation: a. Treat cells or tissues with the desired concentration of **CNX-500** for the appropriate duration to allow for covalent labeling of Btk. b. Lyse the cells or tissues in a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors. c. Determine the protein concentration of the lysates using a standard protein assay (e.g., BCA assay).
2. SDS-PAGE and Protein Transfer: a. Separate the protein lysates by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) on a gel of appropriate acrylamide percentage to resolve the protein of interest (Btk is approximately 77 kDa). b. Transfer the separated proteins from the gel to a nitrocellulose or polyvinylidene difluoride (PVDF) membrane.
3. Immunoblotting and Detection: a. Block the membrane with a suitable blocking buffer (e.g., 5% non-fat dry milk or bovine serum albumin (BSA) in Tris-buffered saline with 0.1% Tween-20 (TBST)) for 1 hour at room temperature to prevent non-specific binding. b. Incubate the membrane with streptavidin-HRP diluted in blocking buffer (follow manufacturer's recommendations for dilution) for 1 hour at room temperature. c. Wash the membrane three times with TBST for 10 minutes each to remove unbound streptavidin-HRP. d. Prepare the chemiluminescent substrate according to the manufacturer's instructions and incubate it with

the membrane. e. Capture the chemiluminescent signal using a CCD-based imager or X-ray film.[6][7][8]

C. Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CNX-500 - Nordic Biosite [nordicbiosite.com]
- 2. CNX-500 | Covalent Probe/Btk Inhibitor | DC Chemicals [dcchemicals.com]
- 3. CNX-500 Datasheet DC Chemicals [dcchemicals.com]
- 4. Protein Labeling: Methods and Mechanisms - Creative Proteomics [creative-proteomics.com]
- 5. biocompare.com [biocompare.com]
- 6. um.es [um.es]
- 7. azurebiosystems.com [azurebiosystems.com]
- 8. Cambridge Bioscience: Azure 500 infrared Western blot imaging system [bioscience.co.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for Detecting CNX-500-Labeled Proteins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2930071#methods-for-detecting-cnx-500-labeled-proteins]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com